

Technical Monograph: Physicochemical Profiling of 2-METHYLBUTANE-D12

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Compound of Interest

Compound Name: 2-METHYLBUTANE-D12
(ISOPENTANE) 98

CAS No.: 13351-96-7

Cat. No.: B1171970

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Executive Summary

2-Methylbutane-d12 (CAS 13351-96-7), commonly known as Isopentane-d12, is the fully deuterated isotopologue of isopentane.[1] It serves as a critical specialized reagent in two primary domains: low-temperature Nuclear Magnetic Resonance (NMR) spectroscopy and Isotope Dilution Mass Spectrometry (IDMS) for residual solvent quantification.

Unlike standard solvents, 2-Methylbutane-d12 offers a unique combination of extreme volatility (BP ~28°C) and an exceptionally low freezing point (-160°C), making it the solvent of choice for characterizing reactive intermediates and organometallic complexes at cryogenic temperatures where standard solvents (e.g., CDCl₃, DMSO-d₆) would freeze. Furthermore, its mass-shifted signature (+12 Da) makes it an ideal internal standard for quantifying Class 3 residual solvents in pharmaceutical drug substances under USP <467> protocols.

Molecular Characterization & Physicochemical Properties[1][2][3][4]

The deuteration of 2-methylbutane introduces significant changes in mass and vibrational energy levels (Zero Point Energy), influencing its density and spectroscopic behavior while retaining the solvating characteristics of the parent alkane.

Comparative Properties Matrix

Data synthesized from isotopic enrichment calculations and standard alkane properties.

Property	2-Methylbutane (Unlabeled)	2-Methylbutane-d12 (Deuterated)	Technical Note
Formula	C ₅ H ₁₂	C ₅ D ₁₂	Fully deuterated (Perdeuterated)
CAS Number	78-78-4	13351-96-7	
Molecular Weight	72.15 g/mol	84.22 g/mol	+12 Da mass shift useful for MS
Boiling Point	27.85°C	~27.0 – 27.8°C	Deuterated hydrocarbons often exhibit a slight inverse isotope effect (lower BP).
Melting/Freezing Point	-159.9°C	~ -160°C	Critical for cryogenic NMR.
Density (20°C)	0.620 g/mL	0.723 g/mL (Calc.)	Density increases proportional to MW ratio (~1.16x).
Refractive Index ()	1.3537	~1.35	Lower polarizability of C-D bonds may slightly reduce RI.
Flash Point	-51°C	-51°C	Extremely Flammable.
Isotopic Purity	N/A	≥ 98 atom % D	Standard commercial grade.

Structural Identity[5]

- IUPAC Name: 1,1,1,2,2,3,4,4,4-Nonadeuterio-3-(trideuteriomethyl)butane[1]
- SMILES: [2H]C([2H])([2H])C([2H])(C([2H])([2H])[2H])C([2H])([2H])C([2H])([2H])[2H]
- InChI Key: QWTDNUCVQCZILF-WWKUACGSSA-N[1]

Technical Deep Dive: Isotope Effects & Stability

The Deuterium Isotope Effect

The substitution of Hydrogen (

H) with Deuterium (

H or D) significantly alters the vibrational frequency of the carbon-hydrogen bonds.

- Zero Point Energy (ZPE): The C-D bond has a lower ZPE than the C-H bond due to the greater mass of deuterium. This makes the C-D bond stronger and shorter, requiring more energy to break.
- Kinetic Isotope Effect (KIE): In metabolic stability studies, 2-Methylbutane-d12 resists oxidative metabolism (e.g., hydroxylation by Cytochrome P450) significantly more than its protio-analog. This property is exploited when using the compound as a metabolic probe or stable tracer.

Cryogenic Utility in NMR

The primary "hero" application of 2-Methylbutane-d12 is its liquid range.

- Problem: Most deuterated solvents (Benzene-d6, D2O, DMSO-d6) freeze above 0°C or at moderate sub-zero temperatures.
- Solution: 2-Methylbutane-d12 remains liquid down to -160°C. It is often mixed with THF-d8 or Methylcyclohexane-d14 to create "freon-like" solvent mixtures that allow for the NMR characterization of unstable species (e.g., lithium enolates, Grignard reagents) that would decompose at room temperature.

Experimental Applications & Workflows

Workflow: Residual Solvent Analysis (USP <467>)

In pharmaceutical development, 2-Methylbutane is a Class 3 Residual Solvent (low toxicity, but must be controlled). The d12 isotopologue is the "Gold Standard" Internal Standard for quantifying trace levels of isopentane in drug substances using Headspace GC-MS.

Protocol Summary:

- Preparation: Dissolve drug substance in high-boiling solvent (e.g., DMSO or DMA).
- Spiking: Add a known concentration of 2-Methylbutane-d12 as the Internal Standard (IS).
- Headspace Extraction: Heat sample to equilibrate volatiles into the headspace.
- GC-MS Analysis: Separate analytes. The d12-isopentane co-elutes (or elutes slightly faster) than isopentane but is spectrally distinct by +12 m/z units.
- Quantification: Use the response ratio of [Analyte Area / IS Area] to calculate concentration, negating matrix effects.

Visualization: Analytical Workflow



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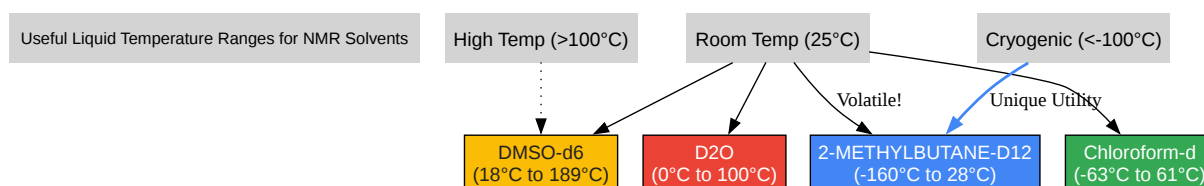
Caption: Workflow for quantifying residual isopentane in pharmaceuticals using 2-Methylbutane-d12 as an internal standard to correct for matrix effects.

Workflow: Cryogenic NMR Sample Preparation

Objective: Characterize an unstable reaction intermediate at -100°C.

- **Solvent Selection:** Use 100% 2-Methylbutane-d12 or a 1:1 mixture with THF-d8 to ensure solubility and prevent freezing.
- **Inert Handling:** Since the boiling point (28°C) is near room temperature, use a pre-cooled syringe or pipette tips to prevent dripping/evaporation during transfer.
- **Tube Sealing:** Use a J-Young NMR tube (Teflon valve) rather than a standard cap to prevent solvent loss and oxygen ingress.
- **Lock Signal:** The deuterium signal from C5D12 provides the lock. Note that chemical shifts will be referenced to the residual CHD signals or an added standard (e.g., TMS).

Visualization: Solvent Liquid Ranges



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Caption: Comparison of liquid temperature ranges. 2-Methylbutane-d12 is unique for its stability at extreme cryogenic temperatures.

Handling & Safety Protocols

CRITICAL WARNING: 2-Methylbutane-d12 is Extremely Flammable and Volatile.[1]

Storage Requirements

- **Temperature:** Store at 2°C to 8°C (Refrigerator) or lower. Storing at room temperature risks pressure buildup in the container due to its low boiling point (28°C).
- **Container:** Store in a tightly sealed glass bottle with a Teflon-lined cap. For long-term storage, use a secondary containment vessel to trap vapors.

- Light: Protect from light to prevent slow radical degradation (though less critical than for ethers).

Operational Safety

- Ventilation: ALWAYS handle in a certified chemical fume hood. Vapors are heavier than air and can travel to ignition sources.[2]
- Static Discharge: Use grounded glassware. The low conductivity and high flammability make static sparks a severe explosion hazard.
- PPE: Nitrile gloves, safety goggles, and flame-retardant lab coat.

References

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